

Evaluating the Wash Fastness of Acid Black 26 on Textiles: A Comparative Guide

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Compound of Interest

Compound Name: Acid black 26

Cat. No.: B1595528

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This guide provides an objective comparison of the wash fastness performance of **Acid Black 26** against two common alternatives, Reactive Black 5 and Direct Black 38, on protein and cellulosic fibers. The information presented is supported by available experimental data from technical data sheets and established testing protocols to aid in the selection of appropriate dyes for textile applications where durability to laundering is a critical factor.

Comparative Performance Data

The wash fastness of a dye is a crucial indicator of its performance and durability. It is evaluated based on two key parameters: color change of the dyed fabric and the degree of staining on adjacent undyed fabrics during washing. These are assessed using a standardized grey scale, where a rating of 5 indicates no change or staining, and 1 represents a significant change or staining.

The following table summarizes the available wash fastness data for **Acid Black 26** and its alternatives on different textile substrates. It is important to note that the testing conditions and substrates may vary between the data sources, which should be considered when making direct comparisons.

Dye Name	C.I. Name	Dye Class	Textile Substrate	Test Standard	Color Change Rating (Grey Scale 1-5)	Staining Rating (Grey Scale 1-5)
Acid Black 26	27070	Acid	Wool	ISO (Soaping at 40°C)	4[1]	5[1]
Wool	ISO (Soaping)	4[2]	3-4[2]			
Wool	AATCC (Soaping)	3[2]	3[2]			
Reactive Black 5	20505	Reactive	Cotton / Viscose	ISO 105-C06 (60°C)	4-5[3]	4-5[3]
Cotton / Viscose	ISO 105-C06 (95°C)	4-5[3]	4-5[3]			
Direct Black 38	30235	Direct	Not Specified	Not Specified	2[4]	Not Specified

Note: The term "Soaping" in the context of the provided data for **Acid Black 26** is interpreted as a wash fastness test. The data for Direct Black 38 lacks detail on the specific test method and substrate, which limits direct comparability.

Experimental Protocols

The evaluation of wash fastness is conducted following standardized methods to ensure reproducibility and comparability of results. The two most widely recognized standards are ISO 105-C06 and AATCC Test Method 61.

ISO 105-C06: Colour fastness to domestic and commercial laundering

This international standard specifies methods to determine the resistance of the color of textiles to laundering procedures.

Methodology:

- **Specimen Preparation:** A textile specimen of a specified size (e.g., 10x4 cm) is prepared. For the staining assessment, a multifiber fabric of the same size, containing strips of different common fibers (e.g., acetate, cotton, nylon, polyester, acrylic, and wool), is attached to the face of the dyed specimen.
- **Washing Procedure:** The composite specimen is placed in a stainless steel container along with a specified number of steel balls (to provide abrasive action), and a solution of a standard detergent (e.g., ECE phosphate reference detergent) and, if required, a bleaching agent (e.g., sodium perborate).
- **Mechanical Agitation:** The container is sealed and rotated at a specified speed (e.g., 40 ± 2 rpm) in a thermostatically controlled water bath at a set temperature (e.g., 40°C, 60°C, or 95°C) for a defined duration (e.g., 30 or 45 minutes).
- **Rinsing and Drying:** After the washing cycle, the specimen is removed, rinsed thoroughly with water, and dried at a temperature not exceeding 60°C.
- **Evaluation:** The color change of the dyed specimen and the staining of each fiber strip on the multifiber fabric are assessed by comparing them with the original fabrics under standardized lighting conditions using the Grey Scale for Assessing Change in Colour (ISO 105-A02) and the Grey Scale for Assessing Staining (ISO 105-A03), respectively.[5]

AATCC Test Method 61: Colorfastness to Laundering, Home and Commercial: Accelerated

This American standard provides accelerated laundering tests to evaluate the colorfastness of textiles expected to withstand frequent washing.

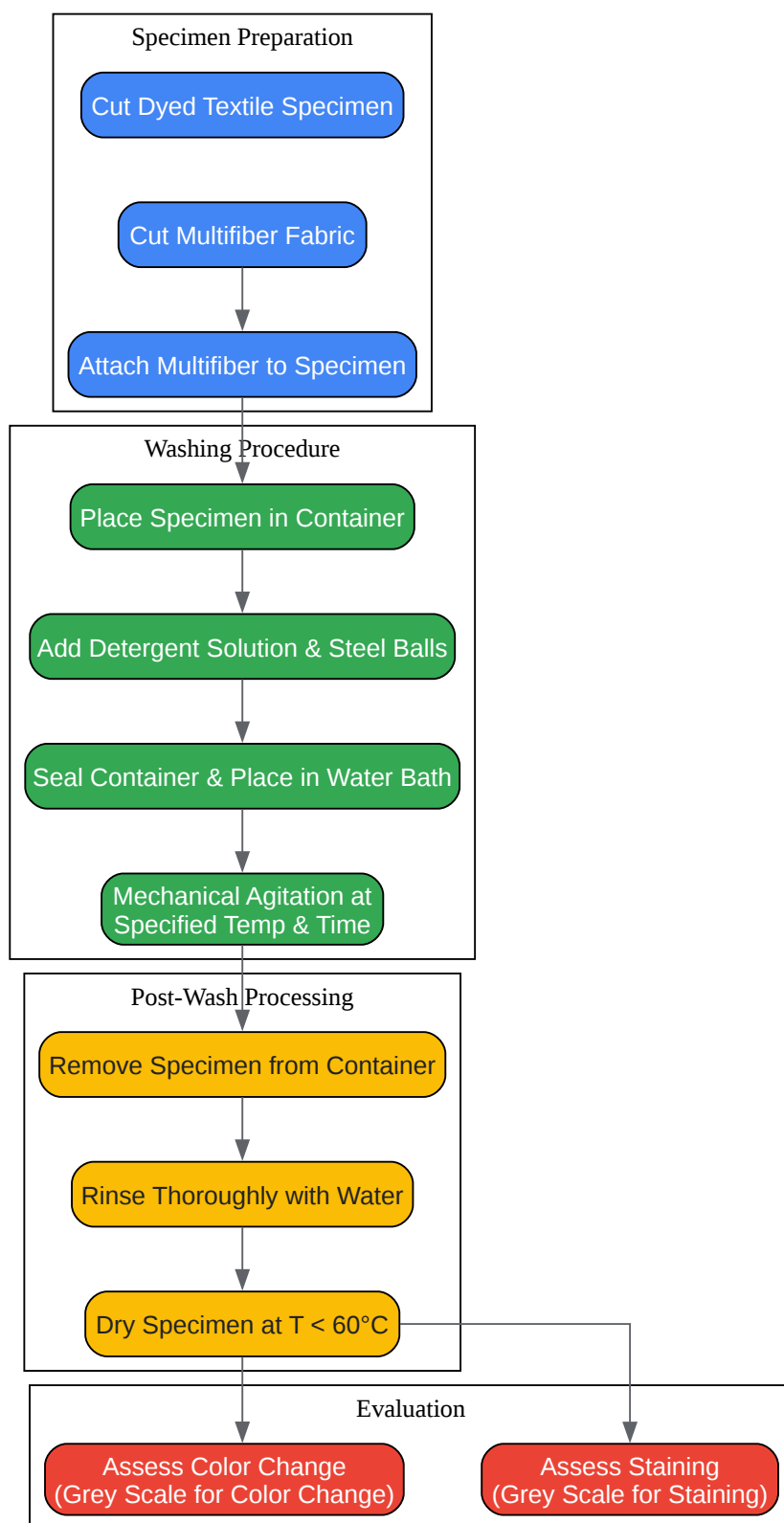
Methodology:

- **Specimen Preparation:** A test specimen of a specific size is prepared and attached to a multifiber test fabric.

- **Laundering Procedure:** The specimen is placed in a stainless steel canister with a specified volume of detergent solution and a set number of stainless steel balls.
- **Accelerated Washing:** The sealed canister is placed in a Launder-Ometer and agitated at a constant temperature for 45 minutes. This accelerated test is designed to simulate five typical home launderings.
- **Rinsing and Drying:** Following the wash, the specimen is rinsed and dried.
- **Assessment:** The color change of the specimen and the staining of the multifiber test fabric are evaluated using the AATCC Gray Scale for Color Change and the AATCC Gray Scale for Staining.

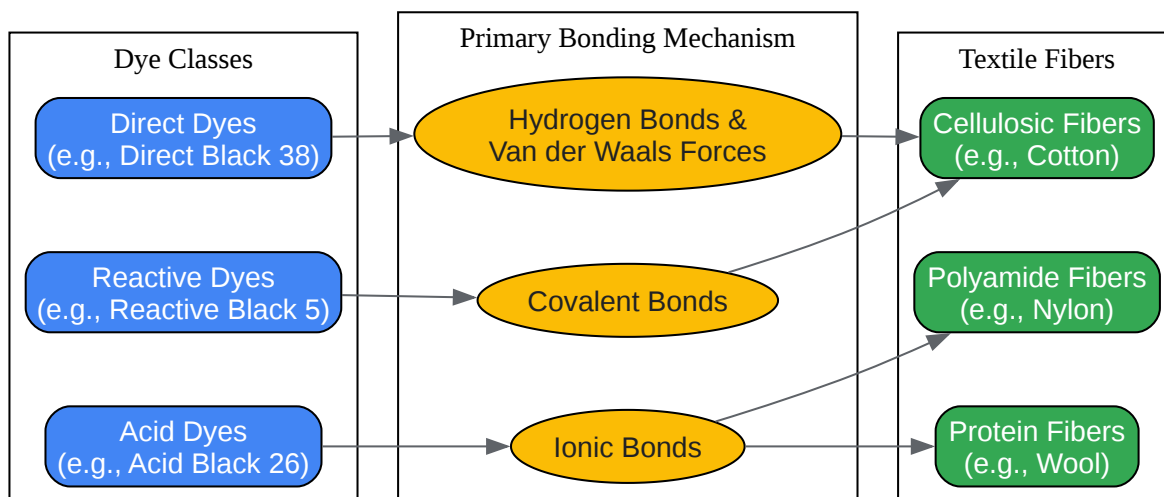
Visualization of Methodologies

To further elucidate the processes involved in evaluating wash fastness and the underlying principles of dye-fiber interaction, the following diagrams are provided.



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Caption: Experimental workflow for wash fastness testing according to ISO 105-C06.



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Caption: Simplified diagram of dye-fiber interaction mechanisms.

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- To cite this document: BenchChem. [Evaluating the Wash Fastness of Acid Black 26 on Textiles: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1595528#evaluating-the-wash-fastness-of-acid-black-26-on-textiles>]

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